

5-Norbornen-2-yl acetate material safety data sheet (MSDS)

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 5-Norbornen-2-yl acetate

Cat. No.: B7767026

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An In-Depth Technical Guide to the Material Safety Data Sheet for **5-Norbornen-2-yl acetate**

Introduction: A Monomer of Growing Importance

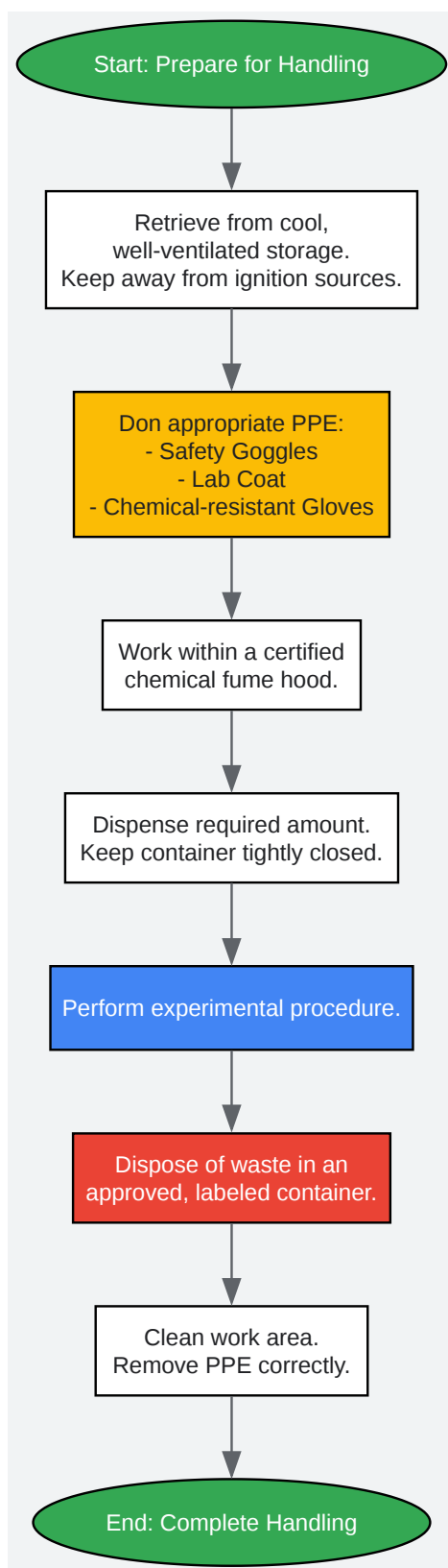
5-Norbornen-2-yl acetate is a bicyclic ester that serves as a crucial functionalized monomer in advanced polymer synthesis. Primarily utilized as a co-monomer in Ring-Opening Metathesis Polymerization (ROMP) and vinyl-addition copolymerizations, it allows for the introduction of ester functionalities into polymer backbones.[1][2] This capability is instrumental in creating high molecular weight functionalized polyethylenes and other specialty polymers with tailored properties.[1][2] While its synthetic utility is significant, a thorough understanding of its chemical properties and associated hazards is paramount for ensuring laboratory safety. This guide provides a detailed examination of the safety profile of **5-Norbornen-2-yl acetate**, moving beyond a standard MSDS to offer practical insights for researchers and drug development professionals.

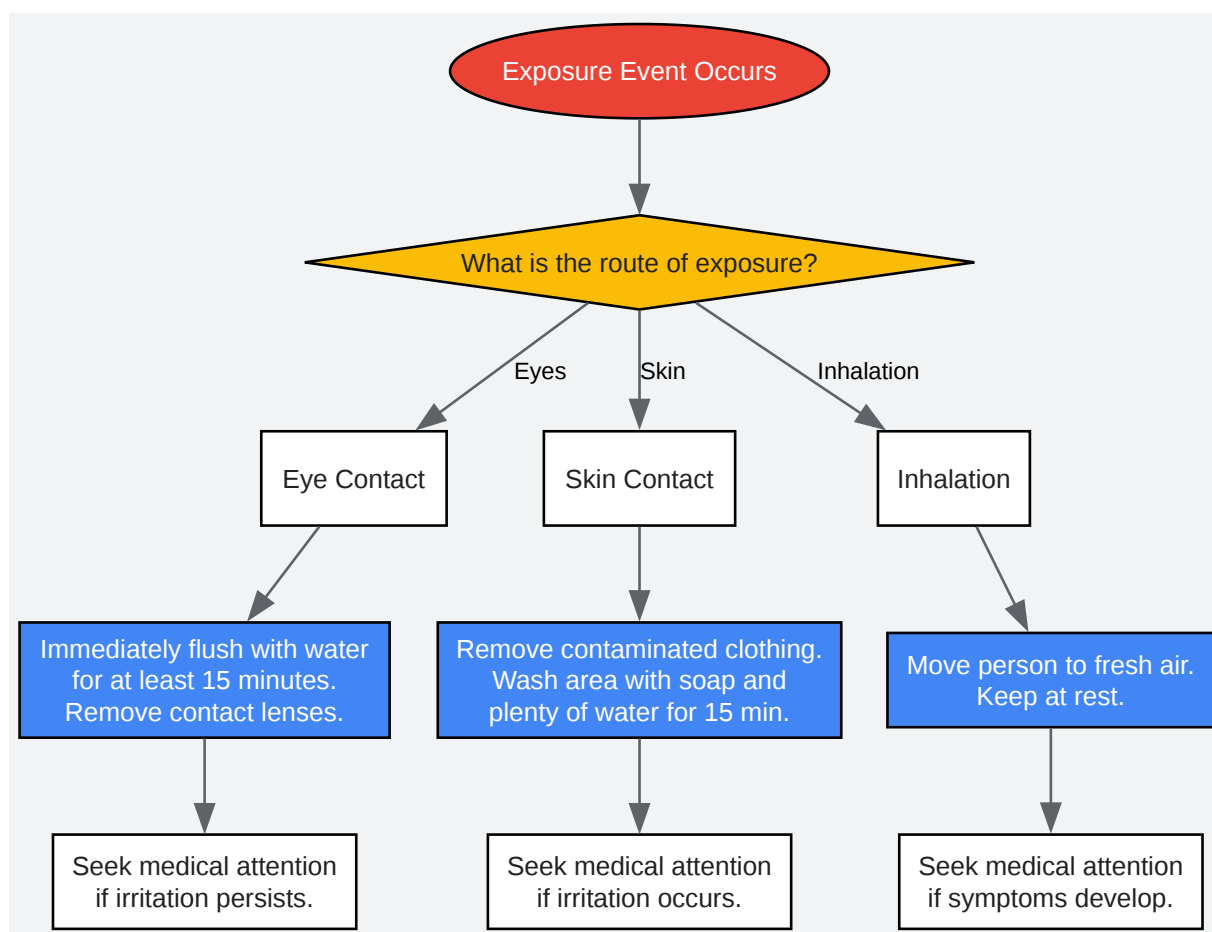
Section 1: Chemical Identity and Physicochemical Properties

Understanding the fundamental physical and chemical properties of a substance is the foundation of a robust safety assessment. These parameters dictate its behavior under various laboratory conditions and inform the necessary handling and storage protocols. **5-Norbornen-2-yl acetate** is typically supplied as a mixture of endo and exo isomers.[1]

Below is the chemical structure of **5-Norbornen-2-yl acetate**, highlighting its bicyclic norbornene core and the acetate functional group.

Signal Word	Warning	Hazard Statement	H227: Combustible liquid	Precautionary Measures	P210: Keep away from heat/sparks/open flames. P280: Wear protective gloves/eye protection. P403 + P235: Store in a well-ventilated place. Keep cool. P501: Dispose of contents/container to an approved waste disposal plant.
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References

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